

Density Comparison of Triazole Nitrate Salts: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *5-isopropyl-1H-1,2,4-triazol-3-amine nitrate*

CAS No.: *1179365-34-4*

Cat. No.: *B3217491*

[Get Quote](#)

Executive Summary & Scientific Context

In the design of High Energy Density Materials (HEDMs), density (

) is the single most critical physicochemical parameter. According to the Kamlet-Jacobs detonation theory, detonation pressure (

) scales with the square of the density (

), while detonation velocity (

) scales linearly (

). Consequently, even marginal increases in crystal density yield significant gains in explosive performance.

Triazole nitrate salts represent a class of nitrogen-rich energetic materials that balance high performance with manageable sensitivity. This guide objectively compares the density and performance metrics of key triazole nitrate derivatives, specifically focusing on the structural

advantages of 3-amino-1,2,4-triazolium nitrate (3-ATN) against its isomers and alkylated analogues.

Comparative Analysis: Density and Performance

The following data synthesizes experimental crystal densities and calculated detonation parameters. The inclusion of RDX and TNT provides a baseline for evaluating the "high-density" status of these salts.

Table 1: Physicochemical Properties of Triazole Nitrate Salts vs. Standards

Compound	Formula	Density () [g/cm ³]	Detonation Velocity () [m/s]	Detonation Pressure () [GPa]	Impact Sensitivity [J]
3-Amino-1,2,4-Triazolium Nitrate (3-ATN)		1.79	~8,830	~31.0	4.5 - 8.0
1,2,4-Triazolium Nitrate (1,2,4-TN)		1.59	~7,900	~26.0	> 40 (Insensitive)
1-Amino-3-methyl-1,2,3-Triazolium Nitrate (1-AMTN)		1.63	~8,100	~27.5	> 20
TNT (Standard)		1.65	6,900	19.5	15
RDX (Standard)		1.82	8,750	34.7	7.5

Technical Insight: The Density Mechanism

The superior density of 3-ATN (1.79 g/cm³) compared to the unsubstituted 1,2,4-TN (1.59 g/cm³) is driven by the amino group (

-).
- **Hydrogen Bonding:** The amino group acts as a hydrogen bond donor, while the nitrate oxygen atoms act as acceptors. This creates a dense, interlocked 3D lattice network that minimizes void volume in the crystal structure.
 - **Planarity:** The 1,2,4-triazole ring is aromatic and planar, allowing for efficient stacking. Alkyl substitutions (as seen in 1-AMTN) often disrupt this stacking due to steric bulk, lowering the density (1.63 g/cm³) despite the increased molecular weight.

Experimental Protocols

Protocol A: Synthesis of 3-Amino-1,2,4-Triazolium Nitrate (3-ATN)

Objective: Produce high-purity 3-ATN crystals suitable for density measurement. **Safety**

Warning: Energetic materials synthesis. Perform behind a blast shield. Wear Kevlar gloves, safety glasses, and grounding equipment.

Reagents:

- 3-Amino-1,2,4-triazole (98% purity)
- Nitric Acid (65% analytical grade)
- Distilled Water[1]
- Ethanol (for recrystallization)

Step-by-Step Methodology:

- **Dissolution:** Dissolve 10 mmol (0.84 g) of 3-amino-1,2,4-triazole in 10 mL of distilled water in a round-bottom flask. Ensure complete dissolution at room temperature.

- Acidification: Place the flask in an ice bath to maintain temperature
 - . Slowly add 10 mmol of Nitric Acid (65%) dropwise. The reaction is exothermic; control the addition rate to prevent thermal runaway.
 - Mechanism:[2] Protonation occurs preferentially at the N4 position of the triazole ring, forming the cation.
- Reaction: Stir the mixture for 30 minutes at ambient temperature to ensure stoichiometric equilibrium.
- Evaporation: Remove the solvent under reduced pressure (rotary evaporator) at
until a white precipitate forms.
- Crystallization: Redissolve the crude solid in a minimum amount of hot ethanol. Allow to cool slowly to room temperature, then refrigerate at
overnight to induce crystal growth.
- Filtration & Drying: Filter the crystals and dry in a vacuum desiccator over
for 24 hours.

Protocol B: Density Measurement via Gas Pycnometry

Objective: Determine the skeletal density of the synthesized salt with high precision (

). Why Gas Pycnometry? Unlike liquid displacement, Helium gas penetrates the smallest surface pores without dissolving the salt, providing the "true" density required for detonation calculations.

Workflow:

- Calibration: Calibrate the sample cell volume () and expansion volume () using a certified stainless steel calibration sphere.

- Sample Prep: Dry the 3-ATN sample at

under vacuum for 2 hours to remove surface moisture. Weigh the sample mass () on an analytical balance (0.1 mg precision).
- Purge: Place sample in the cell. Purge with Helium (99.999%) for 10 cycles to remove air and moisture.
- Measurement:
 - Pressurize the sample cell to

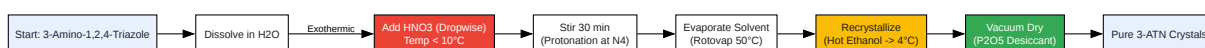
(typically 18-20 psig).
 - Open the expansion valve to the reference chamber. Record equilibrium pressure

.
- Calculation: Use the ideal gas law relationship derived for the instrument:

Visualizations

Diagram 1: Synthesis & Crystallization Workflow

This diagram outlines the critical path for synthesizing 3-ATN, highlighting the temperature control points essential for safety and crystal quality.

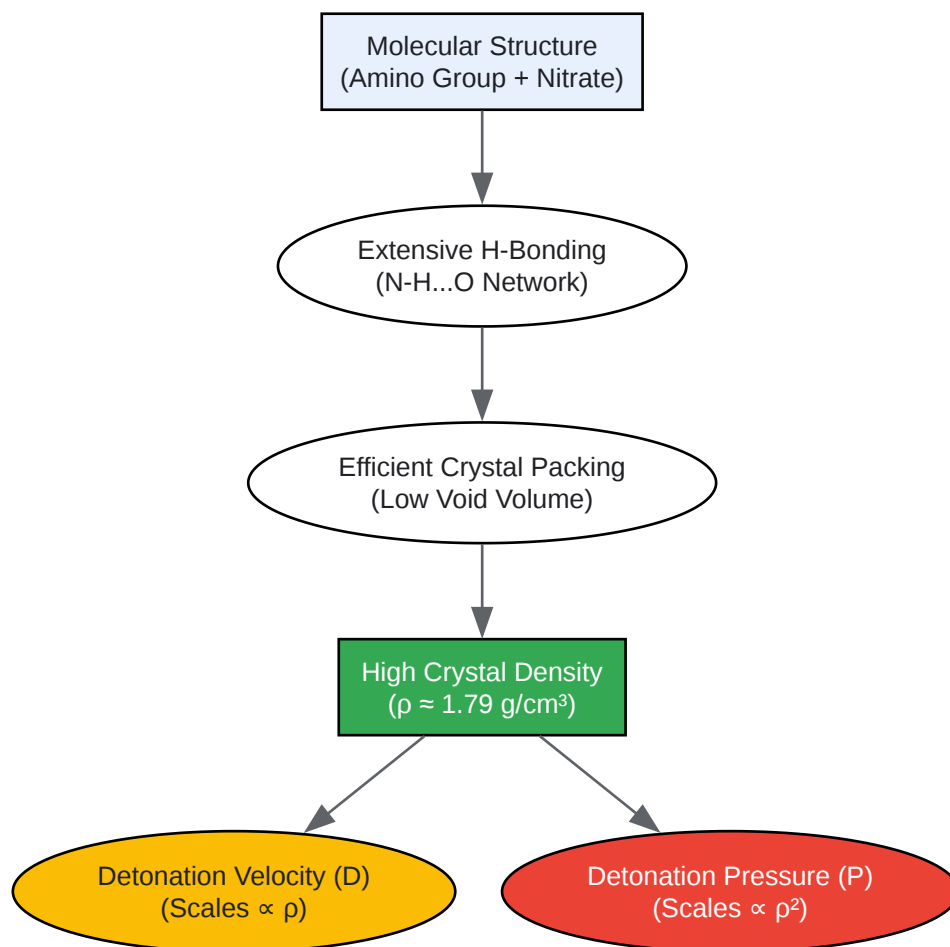


[Click to download full resolution via product page](#)

Caption: Step-by-step synthesis of 3-Amino-1,2,4-Triazolium Nitrate emphasizing thermal control.

Diagram 2: Density-Performance Causality

This diagram illustrates the physical logic connecting the molecular structure of the salt to its macroscopic explosive performance.



[Click to download full resolution via product page](#)

Caption: Causal pathway linking molecular features to detonation parameters via density.

References

- Kumasaki, M., et al. (2025).^[3] Preparation, crystallographic characterization, and analysis of 3-amino-1,2,4-triazolium nitrate synthesized via electrolytic oxidation. Taylor & Francis. [\[Link\]](#)^[4]
- Drake, G. W., et al. (2003). 1-Alkyl-4-Amino-1,2,4-Triazolium Salts, New Families of Ionic Liquids. Defense Technical Information Center (DTIC). [\[Link\]](#)

- Schaller, U., et al. (2006). Synthesis, Characterization and Combustion of Triazolium Based Salts. Fraunhofer ICT.[5] [[Link](#)]
- Gao, H., & Shreeve, J. M. (2011). Azole-Based Energetic Salts. Chemical Reviews. [[Link](#)]
- Simpson, R. L., et al. (1997). Energetic Materials Research at Lawrence Livermore National Laboratory. LLNL. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. RU2152389C1 - Method of synthesis of 3,5-diamino-1,2,4-triazole nitrate - Google Patents [patents.google.com]
- 3. ynu.repo.nii.ac.jp [ynu.repo.nii.ac.jp]
- 4. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 5. imemg.org [imemg.org]
- To cite this document: BenchChem. [Density Comparison of Triazole Nitrate Salts: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3217491/docs#density-comparison-of-triazole-nitrate-salts-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)